

Safety Data Sheet (SDS) and toxicity data for dimethylmorpholine HCl

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Compound of Interest

Compound Name: (3R)-3,5-dimethylmorpholine
hydrochloride

CAS No.: 1542268-33-6

Cat. No.: B15050064

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Technical Guide: Safety, Handling, and Toxicity of Dimethylmorpholine Hydrochloride

Executive Summary & Chemical Identity

Dimethylmorpholine Hydrochloride is a critical heterocyclic building block in pharmaceutical and agrochemical development. While several isomers exist, 2,6-dimethylmorpholine hydrochloride is the most industrially significant, serving as the key intermediate for the antifungal drug Amorolfine and the fungicide Fenpropimorph.

This guide provides a technical deep-dive into the safety profile, toxicological data, and handling protocols for dimethylmorpholine hydrochloride, with a primary focus on the 2,6-isomer (cis/trans mixture). It distinguishes critical differences between the volatile, corrosive free base and the solid, irritant hydrochloride salt—a distinction often overlooked in generic safety databases.

Chemical Identity Table

Property	2,6-Dimethylmorpholine HCl	3,5-Dimethylmorpholine HCl
CAS Number	59229-60-6 (cis-isomer salt)141-91-3 (Free Base)	154596-17-5 (cis-isomer salt)
Structure	Six-membered ether/amine ring with methyls at 2,6 positions.	Methyls at 3,5 positions (adjacent to Nitrogen).
Physical State	White to off-white crystalline solid.	White crystalline solid.
Molecular Weight	151.63 g/mol	151.63 g/mol
Solubility	Highly soluble in water, methanol.	Soluble in water.
Acidity (pKa)	~7.4 (Conjugate acid)	~7.0 (Conjugate acid)

Hazard Identification (GHS Classification)

Unlike its free base counterpart—which is a flammable liquid and corrosive—the hydrochloride salt is a stable solid. However, it retains significant health hazards due to the amine functionality and acidity upon hydrolysis.

GHS Label Elements (2,6-Dimethylmorpholine HCl)

- Signal Word:WARNING
- Pictograms:
 - (Irritant/Harmful)

Hazard Statements (H-Codes)

- H302: Harmful if swallowed.[1][2]
- H315: Causes skin irritation.[3]

- H319: Causes serious eye irritation.[3]
- H335: May cause respiratory irritation.[4]
- Note: Some high-purity grades may be classified as H314 (Causes severe skin burns) depending on residual acidity. Always verify the specific lot SDS.

Precautionary Statements (P-Codes)

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/eye protection/face protection.[1][3][5]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes.[1][3][5]
Remove contact lenses if present and easy to do.[1][3][5] Continue rinsing.[3]

Toxicological Profile

The toxicity of dimethylmorpholine HCl is largely driven by the morpholine ring's metabolic fate and the compound's local irritant properties.

Acute Toxicity Data

Data derived from free base equivalents adjusted for molecular weight.

Route	Species	Value (Approx.)	Classification
Oral LD50	Rat	1,200 – 1,600 mg/kg	Category 4 (Harmful)
Dermal LD50	Rabbit	> 1,000 mg/kg	Category 4 (Harmful)
Inhalation LC50	Rat	Not determined for salt	Likely Irritant (Dust)

Systemic & Chronic Effects

- Target Organs: Liver and Kidneys. Morpholine derivatives can undergo nitrosation in the presence of nitrites (e.g., in the stomach) to form N-nitrosamines, which are potent carcinogens. Strict separation from nitrosating agents is required.

- Genotoxicity: Generally negative in Ames tests (*Salmonella typhimurium*) without metabolic activation.
- Respiratory Sensitization: Prolonged inhalation of dust may cause "blue vision" (glauropsia) or halo vision, a temporary disturbance common with amine exposure, though less severe than with volatile amines.

Technical Workflow: Neutralization & Free-Basing

In drug development, the HCl salt is often used for storage stability, but the free base is required for nucleophilic substitution reactions. The following protocol ensures safe conversion without generating runaway exotherms.

Protocol: Quantitative Generation of Free Base

- Dissolution: Dissolve 10 mmol dimethylmorpholine HCl in minimal distilled water (approx. 5 mL).
- Basification: Slowly add 20% NaOH solution dropwise at 0°C until pH > 12. Caution: Exothermic.
- Extraction: Extract the aqueous layer 3x with Dichloromethane (DCM) or Ethyl Acetate.
- Drying: Dry combined organics over anhydrous
- Concentration: Remove solvent under reduced pressure (keep bath < 40°C due to volatility of the free base).

Visual Workflow: Salt-to-Base Conversion



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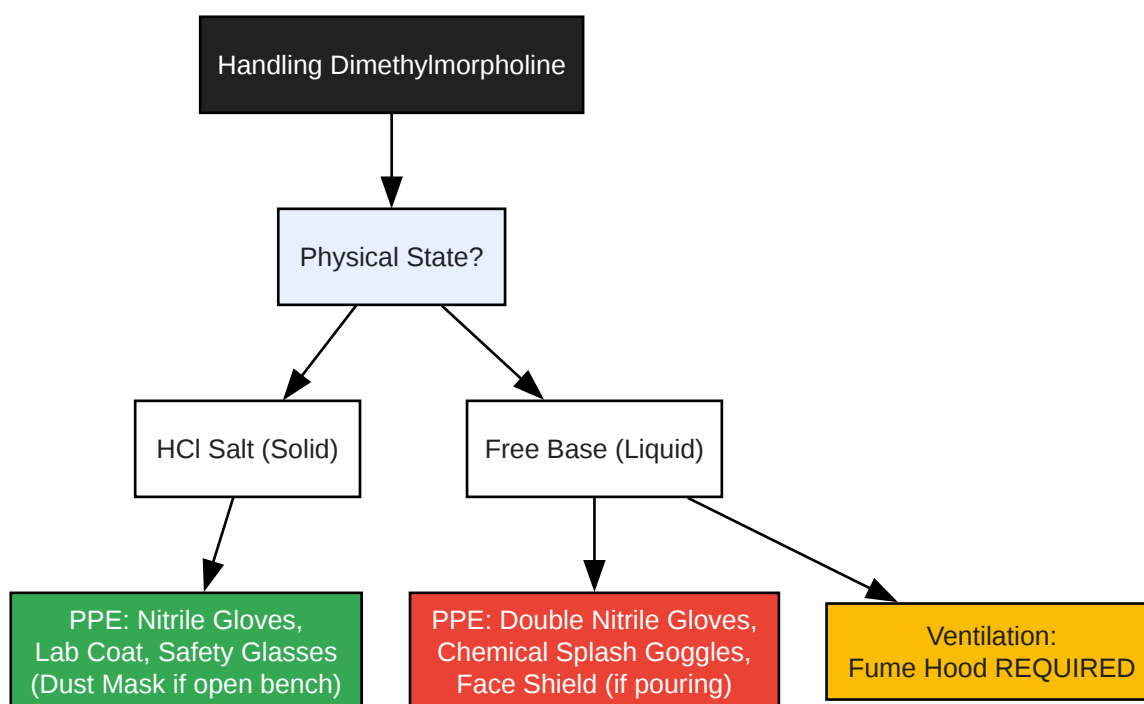
Figure 1: Step-by-step neutralization workflow for converting the stable HCl salt into the reactive free base amine.

Safe Handling & Emergency Procedures

Engineering Controls

- Solids (Salt): Handle in a Class II Biological Safety Cabinet or chemical fume hood if fine dust generation is expected.
- Liquids (Free Base): Mandatory fume hood use.[2] The free base has a flash point of $\sim 41^{\circ}\text{C}$ (106°F) and is flammable.[4]

Personal Protective Equipment (PPE) Decision Tree



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Figure 2: PPE selection logic based on the physical state of the compound.

Spill Cleanup Protocol

- Evacuate: If free base (liquid) is spilled, evacuate due to flammability. If salt (solid), isolation is sufficient.

- PPE: Don appropriate PPE (see Figure 2).
- Neutralization (Liquid Spills): Cover with weak acid (e.g., citric acid) to neutralize the amine, then absorb with vermiculite.
- Collection (Solid Spills): Sweep up carefully to avoid dust generation. Do not use a vacuum cleaner unless it is explosion-proof and HEPA-filtered.
- Disposal: Incineration in a licensed chemical waste facility. Code: Amine-containing organic waste.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 110862, 2,6-Dimethylmorpholine. Retrieved from [\[Link\]](#)
- European Chemicals Agency (ECHA). Registration Dossier - 2,6-dimethylmorpholine. Retrieved from [\[Link\]](#)

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